

# Application Notes and Protocols: Tridecane for Thermal Energy Storage

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## Compound of Interest

Compound Name: *Tridecane*

Cat. No.: *B166401*

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## Introduction

**Tridecane**, a saturated hydrocarbon (alkane) with the chemical formula  $C_{13}H_{28}$ , is a promising organic phase change material (PCM) for thermal energy storage (TES) applications. Its utility is particularly noted in applications requiring a low-temperature range for heat storage and release. As an organic PCM, **tridecane** offers several advantages, including congruent melting and freezing, chemical stability, non-corrosiveness, and a high latent heat of fusion. These properties make it a suitable candidate for various applications, including passive temperature regulation in pharmaceutical transport and storage, electronic cooling, and integration into building materials for energy efficiency.

This document provides detailed application notes and experimental protocols for the characterization and utilization of **tridecane** as a PCM for thermal energy storage.

## Thermophysical Properties of Tridecane

The performance of **tridecane** as a PCM is dictated by its thermophysical properties. The following table summarizes key quantitative data for n-**tridecane**.

Property	Symbol	Value	Unit
Melting Point	T <sub>m</sub>	-5.5 to -5.3	°C
Latent Heat of Fusion	ΔH <sub>m</sub>	190 - 216	kJ/kg
Thermal Conductivity (Solid)	k <sub>s</sub>	0.22 - 0.38	W/(m·K)
Thermal Conductivity (Liquid)	k <sub>l</sub>	0.14 - 0.15	W/(m·K)
Specific Heat (Solid)	c <sub>ps</sub>	2.1 - 2.4	kJ/(kg·K)
Specific Heat (Liquid)	c <sub>pl</sub>	2.0 - 2.2	kJ/(kg·K)
Density (Solid)	ρ <sub>s</sub>	770 - 780	kg/m <sup>3</sup>
Density (Liquid)	ρ <sub>l</sub>	750 - 760	kg/m <sup>3</sup>

Note: The values presented are typical ranges found in the literature and can vary depending on the purity of the **tridecane** and the experimental conditions.

## Experimental Protocols

Accurate characterization of **tridecane**'s thermophysical properties is crucial for its effective implementation in TES systems. The following are standard protocols for key experiments.

### Differential Scanning Calorimetry (DSC) for Phase Change Temperature and Latent Heat

Objective: To determine the melting temperature, freezing temperature, and latent heat of fusion of **tridecane**.

Apparatus:

- Differential Scanning Calorimeter (DSC)
- Hermetically sealed aluminum pans

- High-purity indium for calibration
- Nitrogen gas supply for inert atmosphere

#### Procedure:

- Calibration: Calibrate the DSC instrument for temperature and heat flow using a high-purity indium standard.
- Sample Preparation: Accurately weigh 5-10 mg of **tridecane** into a hermetically sealed aluminum pan. An empty, sealed aluminum pan is used as the reference.
- Thermal Program:
  - Equilibrate the sample at a temperature well below the expected melting point (e.g., -20 °C).
  - Heat the sample at a constant rate (e.g., 5 °C/min) to a temperature well above the melting point (e.g., 10 °C).
  - Hold the sample at this temperature for a few minutes to ensure complete melting.
  - Cool the sample at the same constant rate back to the starting temperature.
- Data Analysis:
  - The melting and freezing temperatures are determined from the onset or peak of the endothermic and exothermic peaks, respectively, on the DSC curve.
  - The latent heat of fusion is calculated by integrating the area of the melting/freezing peak.

## Transient Plane Source (TPS) or Laser Flash Analysis (LFA) for Thermal Conductivity

Objective: To measure the thermal conductivity of **tridecane** in both its solid and liquid phases.

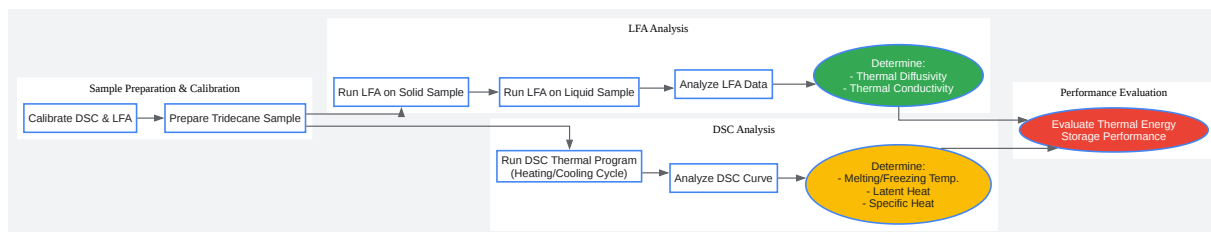
#### Apparatus:

- Transient Plane Source (TPS) or Laser Flash Analyzer (LFA) instrument
- Temperature-controlled sample holder
- **Tridecane** sample

Procedure (using LFA as an example):

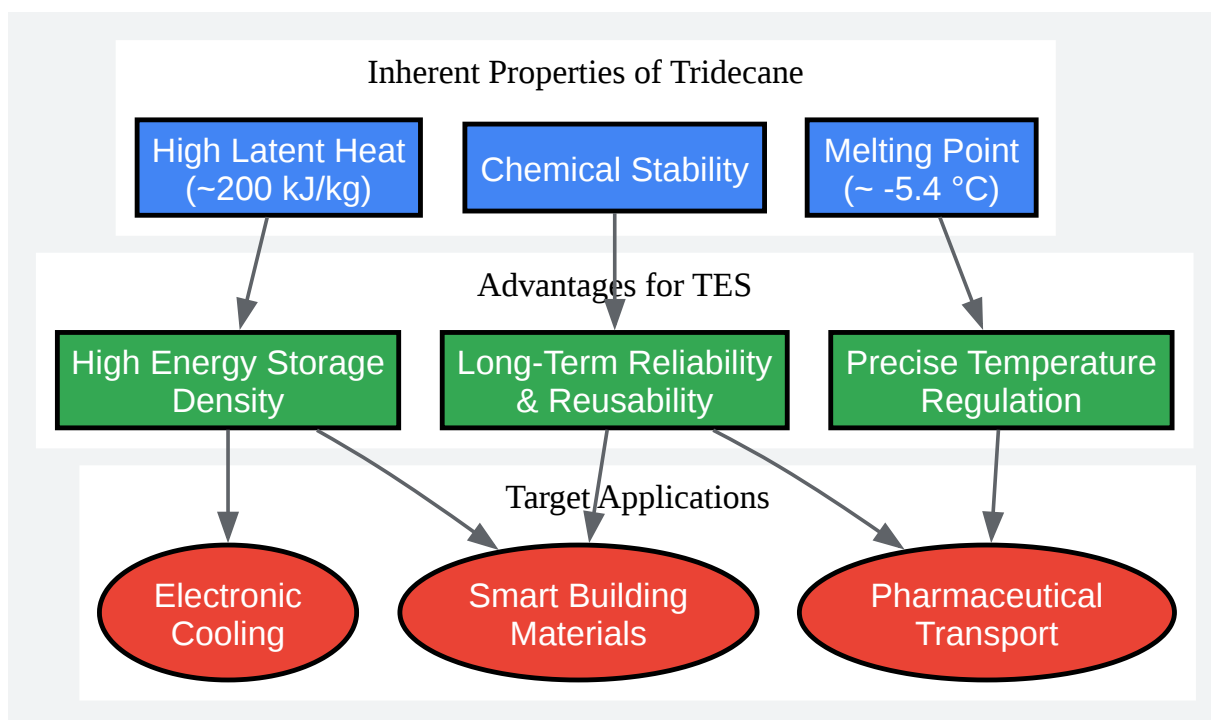
- Sample Preparation: A small, disc-shaped sample of **tridecane** is prepared. For the liquid phase, the sample is contained within a suitable cell.
- Measurement in Solid Phase:
  - Cool the sample to a temperature below its melting point and allow it to solidify completely.
  - A high-intensity, short-duration light pulse is directed onto one face of the sample.
  - An infrared detector measures the temperature rise on the opposite face of the sample as a function of time.
- Measurement in Liquid Phase:
  - Heat the sample to a temperature above its melting point.
  - Repeat the laser flash procedure.
- Data Analysis: The thermal diffusivity is calculated from the temperature-time data. The thermal conductivity (k) is then determined using the equation:
  - $k = \alpha \cdot \rho \cdot c_p$
  - where  $\alpha$  is the thermal diffusivity,  $\rho$  is the density, and  $c_p$  is the specific heat capacity (obtained from DSC).

## Diagrams



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Caption: Experimental workflow for characterizing **tridecane** as a PCM.



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Caption: Logical relationship of **tridecane**'s properties to its applications.

## Applications in Drug Development and Beyond

The specific phase change temperature of **tridecane** makes it particularly interesting for applications in the pharmaceutical and biomedical fields.

- **Cold Chain Logistics:** For the transport and storage of temperature-sensitive biologics, vaccines, and drugs that require a stable temperature environment just below 0 °C, **tridecane** can be integrated into packaging solutions to provide passive thermal regulation. This ensures the payload remains within the desired temperature range for an extended period, preventing spoilage or degradation.
- **Laboratory Temperature Control:** In a laboratory setting, **tridecane**-based TES systems can be used to maintain a constant temperature for sensitive experiments or for the short-term storage of reagents and samples without the need for active refrigeration.
- **Other Applications:** Beyond the life sciences, **tridecane** is a candidate for applications such as the thermal management of electronics, where it can absorb waste heat and prevent overheating, and in building materials to help regulate indoor temperatures and reduce energy consumption for heating and cooling.

## Safety and Handling

**Tridecane** is a combustible liquid and should be handled with appropriate care in a well-ventilated area. It is important to consult the Safety Data Sheet (SDS) for detailed information on handling, storage, and disposal. While generally considered to have low toxicity, direct contact with skin and eyes should be avoided, and appropriate personal protective equipment (PPE) should be worn.

## Conclusion

**Tridecane** presents a viable and effective option for thermal energy storage in the low-temperature range. Its favorable thermophysical properties, including a high latent heat of fusion and chemical stability, make it a reliable PCM for a variety of applications, most notably

in ensuring the thermal stability of sensitive pharmaceutical products. The experimental protocols outlined in this document provide a framework for the accurate characterization of **tridecane**, enabling its successful integration into innovative thermal management solutions.

- To cite this document: BenchChem. [Application Notes and Protocols: Tridecane for Thermal Energy Storage]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b166401#tridecane-as-a-phase-change-material-for-thermal-energy-storage\]](https://www.benchchem.com/product/b166401#tridecane-as-a-phase-change-material-for-thermal-energy-storage)

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